

Thermodynamic properties and stability of 2-Sulfobenzoic acid

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Compound of Interest

Compound Name: 2-Sulfobenzoic acid

Cat. No.: B1210993

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An in-depth guide to the thermodynamic properties and stability of **2-Sulfobenzoic acid**, designed for researchers, scientists, and professionals in drug development. This document provides key data, experimental methodologies, and visual workflows to facilitate a comprehensive understanding of this compound.

Physicochemical and Thermodynamic Properties

2-Sulfobenzoic acid ($C_7H_6O_5S$) is a white, crystalline solid that is soluble in water and alcohol. Its properties are dictated by the presence of both a carboxylic acid and a sulfonic acid group on the benzene ring.

Table 1: Physicochemical Properties of **2-Sulfobenzoic Acid**

Property	Value	Source
Molecular Formula	C ₇ H ₆ O ₅ S	[1]
Molecular Weight	202.19 g/mol	[1]
CAS Number	632-25-7	[2]
Appearance	White needles/crystalline solid	[2][3]
Melting Point	136 °C (409.15 K)	[3]
Boiling Point	301 °C (574.15 K)	[3]
Density	1.763 g/cm ³	[3]

| Solubility | Soluble in water and alcohol, insoluble in ether. |[2][3] |

While extensive experimental data on the core thermodynamic properties of **2-sulfobenzoic acid** is not readily available in the provided search results, data for its cyclic anhydride (o-Sulfobenzoic anhydride, CAS 81-08-3) has been estimated using computational methods. This data can serve as a useful reference point for understanding the related acid.

Table 2: Calculated Thermodynamic Properties of **2-Sulfobenzoic Acid** Cyclic Anhydride

Property	Symbol	Value	Unit	Method	Source
Enthalpy of Formation	$\Delta_f H^\circ$	-589.27	kJ/mol	Joback Method	[4]
Gibbs Free Energy of Formation	$\Delta_f G^\circ$	-491.21	kJ/mol	Joback Method	[4]
Enthalpy of Fusion	$\Delta_{fus} H^\circ$	23.00	kJ/mol	Joback Method	[4]
Enthalpy of Vaporization	$\Delta_{vap} H^\circ$	60.72	kJ/mol	Joback Method	[4]
Ideal Gas Heat Capacity (at 524.23 K)	C _{pg}	235.47	J/mol·K	Joback Method	[4]
Normal Melting Point	T _f	412.17	K	Joback Method	[4]

| Normal Boiling Point | T_b | 524.23 | K | Joback Method |[4] |

Thermal Stability and Decomposition

2-Sulfobenzoic acid is relatively stable under normal conditions.[3] However, at elevated temperatures, it will undergo decomposition. The thermal decomposition of its cyclic anhydride may generate irritating and highly toxic gases, including carbon monoxide and oxides of sulfur. [5]

The stability of sulfonic acids, in general, can be investigated using thermogravimetric analysis (TGA). For instance, studies on polymeric sulfonic acids show that decomposition can occur in multiple stages, beginning at temperatures around 200°C, with significant mass loss occurring at higher temperatures.[6] The final residue after heating to high temperatures under nitrogen is often largely non-volatile.[6]

Experimental Protocols

The thermodynamic properties and thermal stability of compounds like **2-sulfobenzoic acid** are typically determined using a suite of thermo-analytical techniques.

Differential Scanning Calorimetry (DSC)

DSC is a fundamental technique used to measure changes in heat flow associated with thermal transitions.^[7] It is highly valuable for determining melting point, enthalpy of fusion (melting enthalpy), and heat capacity.^{[7][8]}

- Objective: To determine the melting point, enthalpy of fusion, and heat capacity of **2-sulfobenzoic acid**.
- Methodology:
 - A small, precisely weighed sample (typically 1-5 mg) of **2-sulfobenzoic acid** is hermetically sealed in an aluminum pan.
 - An empty, sealed pan is used as a reference.
 - The sample and reference pans are placed in the DSC instrument.
 - The instrument heats the sample and reference at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (typically nitrogen).
 - The DSC measures the difference in heat flow required to maintain the sample and reference at the same temperature.
 - An endothermic peak on the resulting thermogram indicates melting. The peak's onset temperature is taken as the melting point, and the area under the peak is integrated to calculate the enthalpy of fusion.^[9]
 - Heat capacity is determined by measuring the heat flow required to raise the sample's temperature by a specific amount, compared to a known standard like sapphire.^[8]

Thermogravimetric Analysis (TGA)

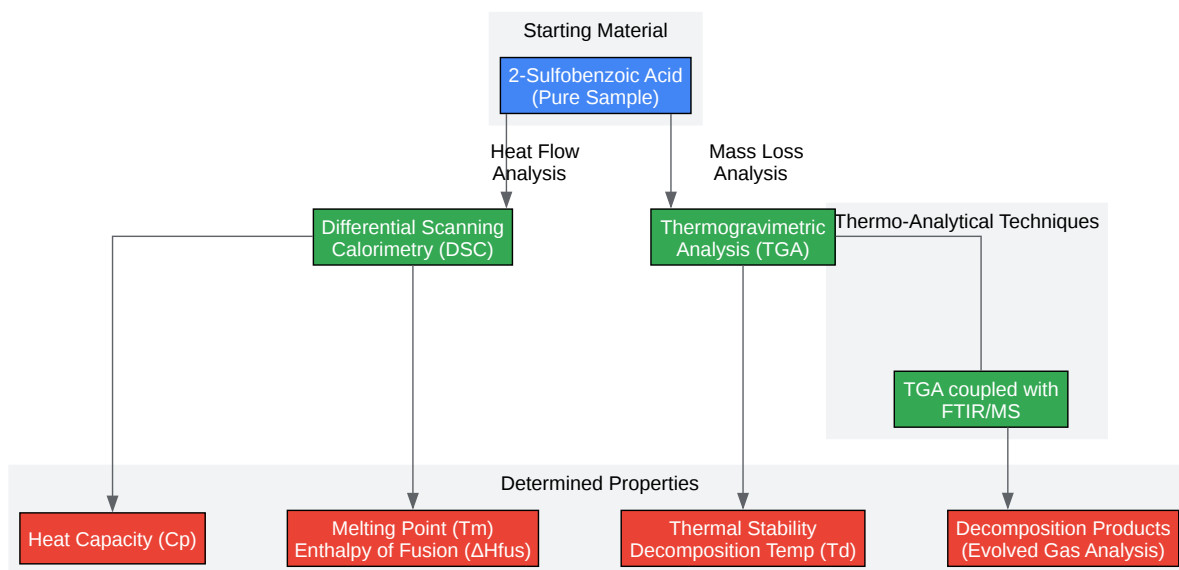
TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and decomposition profile of

a material.

- Objective: To assess the thermal stability and decomposition pattern of **2-sulfobenzoic acid**.
- Methodology:
 - A small amount of the sample is placed in a tared TGA pan (often platinum or alumina).
 - The pan is placed on a sensitive microbalance within the TGA furnace.
 - The sample is heated at a constant rate (e.g., 10-20 °C/min) under a specific atmosphere (e.g., nitrogen for inert decomposition, or air for oxidative decomposition).
 - The instrument records the sample's mass continuously as the temperature increases.
 - The resulting TGA curve plots percentage weight loss versus temperature, revealing the onset temperature of decomposition and the temperature ranges of different decomposition stages.[\[6\]](#)[\[10\]](#)
 - For evolved gas analysis, the TGA can be coupled to a mass spectrometer (MS) or a Fourier-transform infrared (FTIR) spectrometer to identify the gaseous decomposition products.[\[6\]](#)

Visualization of Analytical Workflow

The characterization of **2-sulfobenzoic acid** involves a logical progression of analysis, starting from the pure compound and branching into various techniques to elucidate its properties.



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